

What are the chemical and physical properties of Nonanal?

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Compound of Interest

Compound Name: Nonanal

Cat. No.: B7769816

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An In-depth Technical Guide to the Chemical and Physical Properties of **Nonanal**

Introduction

Nonanal (CAS No. 124-19-6), also known as Aldehyde C-9 or Pelargonaldehyde, is a saturated fatty aldehyde that is a key component in the fragrance and flavor industries.^{[1][2][3]} It is a colorless to light yellow liquid characterized by a distinctive fatty, rose-orange, or citrus-like odor.^{[1][2][4]} Naturally, **nonanal** is found in at least 20 essential oils, including rose and citrus oils.^{[1][4]} Commercially, it is often produced via the hydroformylation of 1-octene or the catalytic oxidation of n-nonanol.^{[1][3]} In the research and drug development sectors, **nonanal** is studied as a potential biomarker for oxidative stress and serves as a reference standard in analytical chemistry.^[5] This guide provides a comprehensive overview of its chemical and physical properties, experimental protocols for its analysis, and key synthesis pathways.

Chemical and Physical Properties

The properties of **nonanal** have been determined through various experimental and computational methods. The following tables summarize the key quantitative data.

Table 1: General and Molecular Properties

Property	Value	Source(s)
IUPAC Name	nonanal	[4] [6]
Synonyms	Aldehyde C-9, Pelargonaldehyde, n- Nonylaldehyde	[3] [7] [8]
CAS Number	124-19-6	[3] [9] [10]
Molecular Formula	C ₉ H ₁₈ O	[4] [6] [10]
Molecular Weight	142.24 g/mol	[4] [7] [9] [10]
SMILES	CCCCCCCCC=O	[3] [4] [9]
InChI Key	GYHFUZHODSMOHU- UHFFFAOYSA-N	[4] [6] [9]

Table 2: Physical Properties

Property	Value	Source(s)
Physical Description	Clear, colorless to light yellow or brown liquid.[1][4][7][10]	[1][4][7][10]
Odor	Fatty, waxy, with a rose-orange or citrus-like character.[1][4]	[1][4]
Boiling Point	191-195 °C at 760 mmHg.[3][4][11]	[3][4][11]
	93 °C at 23 mmHg.[1][2][9][12]	
Melting Point	-18 °C to -19.3 °C.[1][3][4][13]	[1][3][4][13]
Density	0.827 g/mL at 25 °C.[1][3][9][10]	[1][3][9][10]
	0.8264 g/mL at 22.2 °C (72 °F).[7]	
Vapor Pressure	~0.26 - 0.37 mmHg at 25 °C.[1][4][9]	[1][4][9]
	0.532 mmHg at 25 °C.[13]	
Refractive Index	n _{20/D} 1.421 - 1.429.[6][9][10][13]	[6][9][10][13]

Table 3: Solubility Data

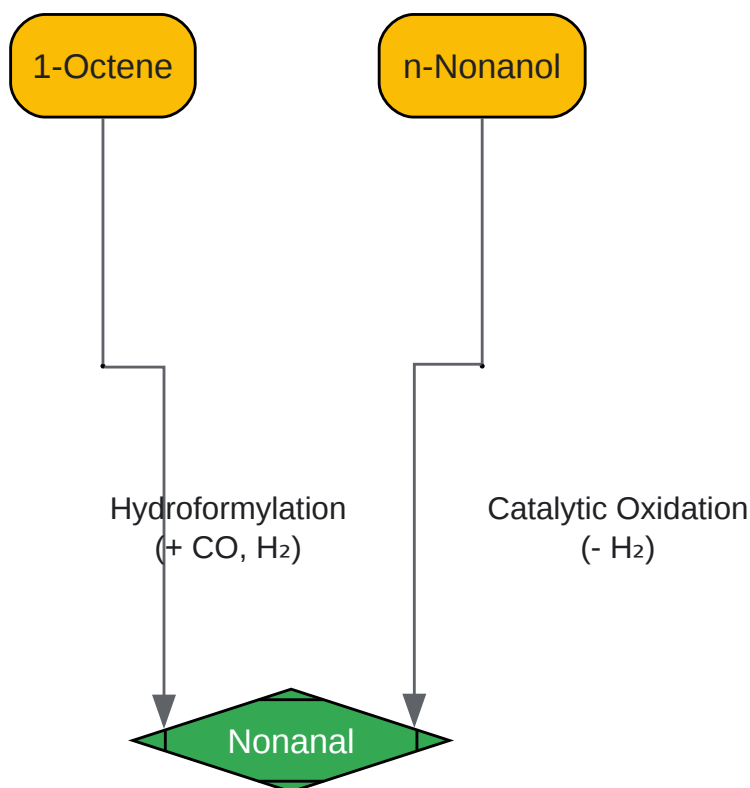
Solvent	Solubility	Source(s)
Water	Insoluble; 96 mg/L at 25 °C.[3] [4][7]	[3][4][7]
Ethanol	Soluble (1 mL in 3 mL of 70% alcohol).[4]	[4]
Ethyl Ether	Soluble.[4]	[4]
Chloroform	Soluble.[4]	[4]
Glycerol	Insoluble.[4]	[4]
Propylene Glycol	Soluble.[4]	[4]
Mineral Oil	Soluble.[4]	[4]
Fixed Oils	Soluble.[4]	[4]

Table 4: Safety and Hazard Data

Property	Value	Source(s)
Flash Point	64 °C (147 °F) - closed cup.[1] [4][9][14]	[1][4][9][14]
Autoignition Temperature	195 °C (383 °F).[14]	[14]
Hazard Statements	Combustible liquid.[14][15][16] Causes skin and eye irritation. [7][16] Toxic or harmful to aquatic life.[14][17]	[7][14][15][16][17]
Stability	Stable under normal conditions.[1][12][15] Sensitive to air.[1][7]	[1][7][12][15]
Incompatibilities	Strong oxidizing agents.[1][12] [15]	[1][12][15]

Synthesis of Nonanal

Nonanal is produced commercially through two primary synthetic routes, which are illustrated in the diagram below. The hydroformylation of 1-octene is a common industrial method, as is the catalytic oxidation of the corresponding alcohol, n-nonanol.[1][3]



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Primary synthetic pathways leading to **Nonanal**.

Experimental Protocols

Accurate quantification and identification of **nonanal**, particularly in complex biological matrices, require robust analytical methods. Gas Chromatography-Mass Spectrometry (GC-MS) is a frequently employed technique.[5][18]

Protocol: Quantification of Nonanal in Biological Samples using GC-MS with an Internal Standard

This protocol provides a general framework for the analysis of **nonanal**. For optimal results, method validation and optimization for the specific matrix are critical. The use of a deuterated

internal standard, such as **Nonanal**-d18, is highly recommended to correct for matrix effects and variations during sample preparation.^[5]^[19]

1. Reagents and Materials:

- High-purity solvents (e.g., hexane, methanol).
- **Nonanal** analytical standard.
- **Nonanal**-d18 (or other suitable deuterated internal standard).^[5]
- Derivatizing agent (e.g., O-(2,3,4,5,6-pentafluorobenzyl)hydroxylamine hydrochloride, PFBHA).
- Inert gas for evaporation (e.g., Nitrogen).
- Solid Phase Microextraction (SPME) fibers (optional, for headspace analysis).

2. Sample Preparation:

- Internal Standard Spiking: To a known volume or weight of the sample (e.g., plasma, tissue homogenate, or cell lysate), add a precise amount of **Nonanal**-d18 internal standard solution.^[5] This should be done at the earliest stage to account for analyte loss throughout the procedure.
- Extraction:
 - Liquid-Liquid Extraction (LLE): Add a water-immiscible organic solvent (e.g., hexane) to the sample. Vortex vigorously to ensure thorough mixing and partitioning of **nonanal** into the organic layer. Centrifuge to separate the phases and carefully collect the organic supernatant.
 - Solid Phase Extraction (SPE): Condition an appropriate SPE cartridge. Load the sample, wash away interferences with a weak solvent, and then elute the analyte with a stronger organic solvent.
- Derivatization (Optional but Recommended): To improve chromatographic performance and detection sensitivity, convert the aldehyde to a more stable, less volatile derivative. For

example, react the extract with PFBHA to form the corresponding oxime.

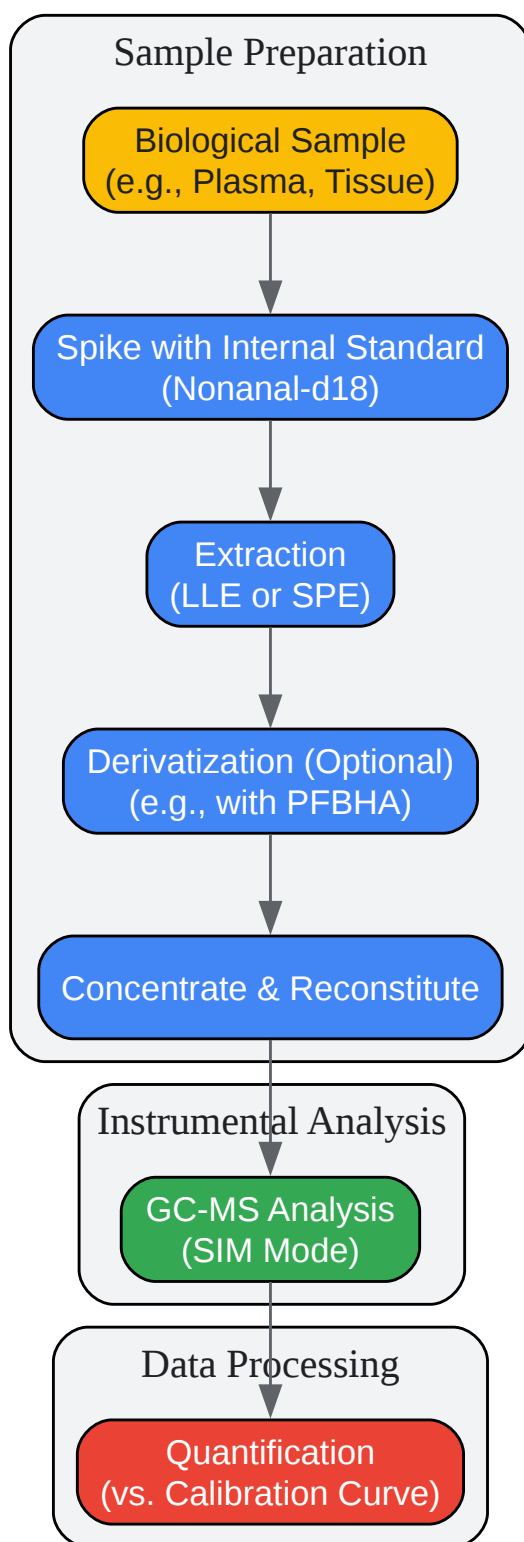
- Concentration: Evaporate the solvent under a gentle stream of nitrogen to the desired final volume. Avoid complete dryness. Reconstitute in a suitable solvent for GC injection if necessary.

3. GC-MS Analysis:

- Gas Chromatograph (GC):
 - Column: Use a non-polar or mid-polar capillary column (e.g., DB-5ms, HP-5).[\[20\]](#)
 - Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample.
 - Temperature Program: Develop a temperature gradient that effectively separates **nonanal** from other volatile compounds in the matrix. An example might be: initial temp 40°C, hold for 2 min, ramp to 250°C at 10°C/min, hold for 5 min.
- Mass Spectrometer (MS):
 - Ionization: Use Electron Ionization (EI).
 - Acquisition Mode: Operate in Selected Ion Monitoring (SIM) mode for highest sensitivity and specificity. Monitor characteristic ions for both native **nonanal** and the deuterated internal standard. The NIST Mass Spectrometry Data Center provides reference spectra for **nonanal**.[\[21\]](#)

4. Data Analysis:

- Identify the peaks for **nonanal** and **Nonanal-d18** based on their retention times and specific m/z ratios.
- Calculate the peak area ratio of the analyte to the internal standard.
- Quantify the concentration of **nonanal** in the original sample by comparing this ratio to a calibration curve prepared with known concentrations of the analytical standard and a constant concentration of the internal standard.



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Workflow for quantitative analysis of **Nonanal**.

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References

- 1. 1-Nonanal CAS#: 124-19-6 [m.chemicalbook.com]
- 2. 1-Nonanal | 124-19-6 [chemicalbook.com]
- 3. Nonanal - Wikipedia [en.wikipedia.org]
- 4. Nonanal | C₉H₁₈O | CID 31289 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. A15908.22 [thermofisher.com]
- 7. NONANAL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. Nonanal [webbook.nist.gov]
- 9. 壬醛 95% | Sigma-Aldrich [sigmaaldrich.com]
- 10. chemimpex.com [chemimpex.com]
- 11. Nonanal [chembk.com]
- 12. 124-19-6 CAS MSDS (1-Nonanal) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 13. Page loading... [wap.guidechem.com]
- 14. sigmaaldrich.com [sigmaaldrich.com]
- 15. fishersci.com [fishersci.com]
- 16. chemicalbook.com [chemicalbook.com]
- 17. vigon.com [vigon.com]
- 18. Method Development for the Analysis of Nonylphenol in Different Types of Packaging | National Agricultural Library [nal.usda.gov]
- 19. benchchem.com [benchchem.com]
- 20. Nonanal [webbook.nist.gov]
- 21. Nonanal [webbook.nist.gov]

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